

Li₄[Fe(CN)₆] as redox mediator for lithium recovery

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Compound Focus: LITHIUM FERROCYANIDE

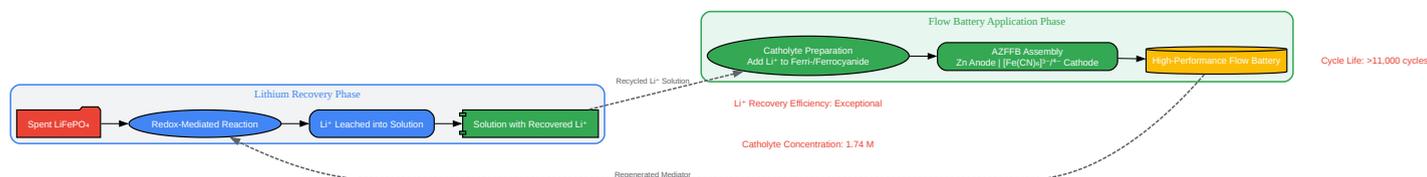
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Application Workflow Diagram

The core process involves a redox-mediated reaction for lithium recovery, where the ferricyanide catholyte plays a dual role. The diagram below illustrates this integrated workflow.



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- Integrated Lithium Recovery and Flow Battery Application*

Quantitative Data Summary

The table below summarizes the key performance metrics reported in the study [1].

Parameter	Value	Context / Significance
Li ⁺ Recovery Efficiency	Exceptional	From spent LiFePO ₄ ; specific numerical value not provided in the abstract.
Ferrocyanide Concentration	1.74 M	Achieved in the catholyte, enabled by the high ionic strength from recovered Li ⁺ .
Battery Cycle Life	>11,000 cycles	Demonstrates exceptional long-term durability.
Capacity Degradation Rate	0.00019% per cycle	Measured at a current density of 120 mA cm ⁻² .
Daily Degradation Rate	0.09% per day	Further underscores the system's stability.

Experimental Protocols

Here is a detailed methodology for implementing the described technology, compiled from the research article [1].

Protocol 1: Redox-Mediated Lithium Recovery from Spent LiFePO₄

Objective: To efficiently leach and recover lithium ions from spent lithium iron phosphate batteries using a redox-mediated reaction.

- Materials and Reagents:**

- Spent LiFePO₄ battery material (source of Li⁺).
- A solution containing the ferricyanide/ferrocyanide ([Fe(CN)₆]^{3-/4-}) redox couple, which acts as the mediating agent.

- **Procedure:**
 - **Preparation:** The spent LiFePO_4 cathode material is harvested and processed (e.g., separated from current collectors, lightly ground) to increase surface area for reaction.
 - **Redox Reaction:** The processed LiFePO_4 is immersed in the solution containing the redox mediator.
 - **Leaching:** The mediator facilitates the oxidation of LiFePO_4 , leading to the release of lithium ions (Li^+) into the solution and the formation of FePO_4 .
 - **Separation:** The solid FePO_4 and any other insoluble components are separated from the solution, which now contains the recovered Li^+ . This solution proceeds directly to catholyte preparation.

Protocol 2: Assembly and Testing of Alkaline Zinc-Ferricyanide Flow Battery (AZFFB)

Objective: To utilize the lithium-enriched solution in a flow battery, achieving high energy density and long cycle life.

- **Materials and Reagents:**
 - **Catholyte:** The solution from Protocol 1, enriched with recovered Li^+ . The high ionic strength boosts the solubility of $[\text{Fe}(\text{CN})_6]^{4-}$ to 1.74 M.
 - **Anolyte:** A zinc-based electrolyte (e.g., zinc salt in an alkaline aqueous solution).
 - **Cell Components:** A flow battery cell equipped with a zinc anode, a suitable porous cathode (e.g., carbon felt), and an ion-exchange membrane separating the anolyte and catholyte compartments.
- **Procedure:**
 - **Catholyte Preparation:** The solution containing recovered Li^+ is used as the base for the catholyte. The concentration of the ferri-/ferrocyanide active material is adjusted as needed.
 - **Cell Assembly:** The flow battery cell is assembled with the zinc anode, the porous cathode, and the membrane. The anolyte and prepared catholyte are loaded into their respective reservoirs.
 - **Electrochemical Cycling:** The battery is cycled by applying a charge/discharge current. During discharge, zinc is oxidized at the anode, while ferricyanide is reduced to ferrocyanide at the cathode. The process is reversed during charging.
 - **Performance Monitoring:** The battery's performance is evaluated over thousands of cycles by monitoring key parameters such as voltage efficiency, capacity retention, and degradation rate.

at a specified current density (e.g., 120 mA cm⁻²).

Key Mechanisms and Advantages

- **Direct Integration:** The primary advantage of this protocol is the elimination of intermediate purification steps. The Li⁺-containing solution from the recycling process is directly repurposed into a valuable energy storage product [1].
- **Role of Recovered Li⁺:** The recovered lithium ions increase the ionic strength of the catholyte. This is crucial for achieving a very high concentration of the ferrocyanide active material ([Fe(CN)₆]⁴⁻), which directly contributes to the high energy density of the flow battery [1].
- **Redox Mediation:** The ferricyanide/ferrocyanide couple acts as a soluble catalyst, facilitating both the lithium leaching reaction and the charge transfer processes within the flow battery, leading to reduced overpotentials and higher efficiency [1] [2].

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References

1. - Redox from Spent LiFePO₄ Stabilizes... Mediated Lithium Recovery [pubmed.ncbi.nlm.nih.gov]
2. Kinetics of lithium peroxide oxidation by redox and... mediators [nature.com]

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